

# An In-depth Technical Guide to Calcium Adipate (CAS: 7486-40-0)

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## Compound of Interest

Compound Name: Calcium adipate

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This technical guide provides a comprehensive overview of the core properties, synthesis, and analysis of **calcium adipate**. The information is intended to support research and development activities by providing detailed technical data and methodologies.

## Physicochemical Properties

**Calcium adipate** is the calcium salt of adipic acid, presenting as a white crystalline powder.<sup>[1]</sup> It is soluble in water and its primary applications stem from its properties as a stabilizer and emulsifier.<sup>[1]</sup>

Table 1: General and Physicochemical Properties of **Calcium Adipate**

Property	Value	Reference(s)
IUPAC Name	calcium;hexanedioate	[1]
Synonyms	Adipic acid, calcium salt; Hexanedioic acid, calcium salt	[1]
CAS Number	7486-40-0	[1]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> CaO <sub>4</sub>	[1]
Molecular Weight	184.2 g/mol	[1]
Appearance	White crystalline powder	[1]
Solubility	Soluble in water	[1]
Boiling Point	338.5 °C at 760 mmHg	[2]
Flash Point	172.7 °C	[2]

## Synthesis of Calcium Adipate

The most common method for synthesizing **calcium adipate** is through a neutralization reaction between adipic acid and a calcium base, such as calcium hydroxide or calcium carbonate.[3] Other reported methods include direct reaction with calcium oxide and solvothermal synthesis.[1]

## Experimental Protocol: Synthesis via Neutralization Reaction

This protocol details the laboratory-scale synthesis of **calcium adipate** from adipic acid and calcium hydroxide.

Materials:

- Adipic acid (C<sub>6</sub>H<sub>10</sub>O<sub>4</sub>)
- Calcium hydroxide (Ca(OH)<sub>2</sub>)
- Deionized water

- Ethanol (for washing)
- Magnetic stirrer with heating plate
- Beakers
- Büchner funnel and filter paper
- Drying oven

Procedure:

- **Dissolution of Adipic Acid:** In a 500 mL beaker, dissolve 14.6 g (0.1 mol) of adipic acid in 200 mL of deionized water with gentle heating (around 60-70 °C) and stirring until the acid is fully dissolved.
- **Preparation of Calcium Hydroxide Slurry:** In a separate beaker, prepare a slurry by suspending 7.4 g (0.1 mol) of calcium hydroxide in 100 mL of deionized water.
- **Reaction:** Slowly add the calcium hydroxide slurry to the hot adipic acid solution while stirring continuously. The reaction is exothermic and will result in the formation of a white precipitate of **calcium adipate**.
- **Completion of Reaction:** Continue stirring the mixture for 1-2 hours to ensure the reaction goes to completion. The pH of the solution should be monitored and should be close to neutral upon completion.
- **Isolation of Product:** Allow the mixture to cool to room temperature. Collect the white precipitate by vacuum filtration using a Büchner funnel.
- **Washing:** Wash the precipitate on the filter with several portions of deionized water to remove any unreacted starting materials and soluble impurities. Follow this with a wash using a small amount of ethanol to aid in drying.
- **Drying:** Dry the collected **calcium adipate** in a drying oven at 105-110 °C until a constant weight is achieved.

- Characterization: The final product can be characterized by techniques such as FT-IR spectroscopy and melting point determination.

*Diagram of the synthesis workflow for **calcium adipate**.*

## Spectral and Thermal Analysis

### Infrared Spectroscopy (IR)

The FT-IR spectrum of **calcium adipate** is characterized by the absence of the broad O-H stretch from the carboxylic acid dimer and the C=O stretch of the carboxylic acid, and the appearance of strong absorption bands corresponding to the asymmetric and symmetric stretching of the carboxylate groups.

Table 2: Characteristic IR Absorption Bands for **Calcium Adipate**

Wavenumber (cm <sup>-1</sup> )	Assignment
~2963	Asymmetric C-H stretching of -CH <sub>2</sub> - groups
~2876	Symmetric C-H stretching of -CH <sub>2</sub> - groups
~1601	Asymmetric stretching of carboxylate (COO <sup>-</sup> ) groups
~1410	Symmetric stretching of carboxylate (COO <sup>-</sup> ) groups
~1225	Asymmetric C-C stretching of the adipate backbone
~1090	Symmetric C-C stretching of the adipate backbone

Note: The exact peak positions may vary slightly depending on the sample preparation and instrument.

### Thermal Analysis (TGA/DSC)

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) can be used to study the thermal stability and decomposition of **calcium adipate**. The monohydrate form will

initially show a mass loss corresponding to the loss of water. At higher temperatures, the anhydrous salt decomposes. The dry distillation of **calcium adipate** is known to yield cyclopentanone, with calcium carbonate as a by-product.

## Quantitative Analysis

The calcium content of **calcium adipate** can be determined by complexometric titration with ethylenediaminetetraacetic acid (EDTA).

## Experimental Protocol: Complexometric EDTA Titration

This protocol outlines the determination of calcium content in a sample of **calcium adipate**.

Materials:

- **Calcium adipate** sample
- 0.05 M EDTA standard solution
- Ammonia/ammonium chloride buffer (pH 10)
- Eriochrome Black T indicator
- Deionized water
- Burette, pipettes, and conical flasks

Procedure:

- **Sample Preparation:** Accurately weigh approximately 0.2 g of the dried **calcium adipate** sample and dissolve it in 100 mL of deionized water in a 250 mL conical flask. Gentle heating may be required to facilitate dissolution.
- **Buffering:** Add 2 mL of the ammonia/ammonium chloride buffer solution to the sample solution to adjust the pH to approximately 10.
- **Indicator Addition:** Add a few drops of the Eriochrome Black T indicator solution. The solution should turn a wine-red color.

- Titration: Titrate the sample solution with the standardized 0.05 M EDTA solution from a burette. The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.
- Calculation: The concentration of calcium in the sample can be calculated using the following formula:
  - Moles of EDTA = Molarity of EDTA × Volume of EDTA (in L)
  - Moles of  $\text{Ca}^{2+}$  = Moles of EDTA (due to 1:1 stoichiometry)
  - Mass of  $\text{Ca}^{2+}$  = Moles of  $\text{Ca}^{2+}$  × Molar mass of Ca
  - % Calcium = (Mass of  $\text{Ca}^{2+}$  / Mass of sample) × 100

*Diagram of the quantitative analysis workflow for **calcium adipate**.*

## Applications

**Calcium adipate** has a range of applications across different industries due to its chemical properties.

- Pharmaceuticals: It is used as an excipient in drug formulations to enhance stability and bioavailability.[\[1\]](#)
- Food Industry: It acts as an emulsifier and stabilizer in various food products.[\[1\]](#)
- Polymer Science: It is utilized as a component in polyvinyl chloride (PVC) stabilizers, where it can improve thermal stability.[\[3\]](#)
- Agriculture: It is sometimes used in fertilizers and animal feed.[\[1\]](#)
- Cosmetics: It is employed in personal care products for its emulsifying properties.[\[1\]](#)

## Safety and Toxicology

Research indicates that **calcium adipate** exhibits low toxicity and is generally recognized as safe for consumption as a food additive.[\[1\]](#) However, as with any chemical, it should be

handled in a laboratory setting with appropriate personal protective equipment, including safety glasses and gloves.

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## References

- 1. Calcium adipate | 7486-40-0 | Benchchem [benchchem.com]
- 2. doubtnut.com [doubtnut.com]
- 3. brainly.com [brainly.com]
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